

Technical Guide: Physicochemical Properties of 6-(4-Azidobutanamido)hexanoic acid

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Compound of Interest

Compound Name: 6-(4-Azidobutanamido)hexanoic acid

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This document provides the molecular formula and molecular weight for **6-(4-Azidobutanamido)hexanoic acid**, a bifunctional linker molecule commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

Molecular Identity and Properties

The fundamental physicochemical properties of **6-(4-Azidobutanamido)hexanoic acid** are summarized below. These values are derived from its chemical structure.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ N ₄ O ₃ [1]
Molecular Weight	242.27 g/mol [1]

Methodology for Property Determination

2.1 Determination of Molecular Formula

The molecular formula was determined by identifying and counting the constituent atoms in the chemical structure of **6-(4-Azidobutanamido)hexanoic acid**.

- Hexanoic acid backbone: Provides 6 carbon atoms, 11 hydrogen atoms (not including the carboxylic acid proton), and 2 oxygen atoms.

- Amido Linkage: Contributes 1 nitrogen atom and 1 hydrogen atom.
- 4-Azidobutanamido group: Adds 4 carbon atoms, 6 hydrogen atoms, 3 nitrogen atoms (from the azide group), and 1 oxygen atom.

Summing these components yields the final molecular formula: C₁₀H₁₈N₄O₃.

2.2 Calculation of Molecular Weight

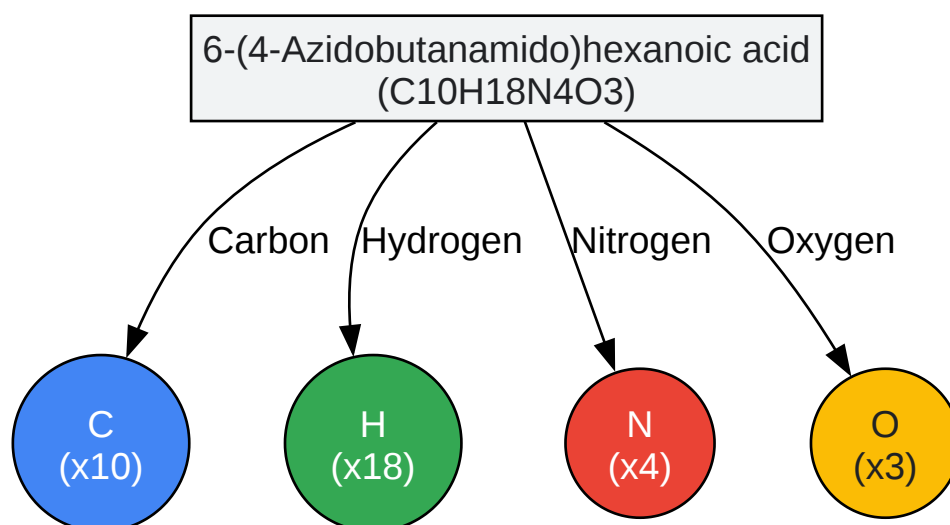
The molecular weight was calculated by summing the atomic weights of all atoms present in the determined molecular formula (C₁₀H₁₈N₄O₃).

- Carbon (C): 10 atoms × 12.011 u = 120.11 u
- Hydrogen (H): 18 atoms × 1.008 u = 18.144 u
- Nitrogen (N): 4 atoms × 14.007 u = 56.028 u
- Oxygen (O): 3 atoms × 15.999 u = 47.997 u
- Total Molecular Weight: 120.11 + 18.144 + 56.028 + 47.997 = 242.279 u

This calculated value is rounded to 242.27 g/mol for practical application.^[1]

Visualization of Elemental Composition

The following diagram illustrates the elemental makeup of the **6-(4-Azidobutanamido)hexanoic acid** molecule.



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References

- 1. medchemexpress.com [medchemexpress.com]
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